

# Proper Disposal Procedures for (5-Methyl-2-furyl)(pyridin-3-yl)methanol

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## Compound of Interest

**Compound Name:** (5-Methyl-2-furyl)(pyridin-3-yl)methanol

**Cat. No.:** B185562

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For laboratory professionals engaged in research and development, the safe handling and disposal of chemical compounds are critical for ensuring personnel safety and environmental compliance. This document provides a comprehensive operational plan for the proper disposal of **(5-Methyl-2-furyl)(pyridin-3-yl)methanol** (CAS No. 356554-26-2).

## Immediate Safety and Hazard Assessment

**(5-Methyl-2-furyl)(pyridin-3-yl)methanol** is classified as a hazardous substance. Based on available Safety Data Sheets (SDS), it is a combustible solid that poses several health risks.[\[1\]](#)

### Key Hazards:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Due to these hazards, all waste containing this compound, including residual amounts, contaminated labware, and personal protective equipment (PPE), must be treated as hazardous chemical waste.

## Personal Protective Equipment (PPE)

Before handling the chemical or its waste, ensure the following personal protective equipment is worn:

- Eye Protection: Chemical safety goggles or a face shield.
- Skin Protection: A lab coat and chemically resistant gloves (e.g., nitrile).
- Respiratory Protection: Use only in a well-ventilated area, such as a chemical fume hood.[\[1\]](#)  
If ventilation is inadequate or dust is generated, a NIOSH-approved respirator should be used.[\[2\]](#)

## Step-by-Step Disposal Protocol

The primary disposal method for **(5-Methyl-2-furyl)(pyridin-3-yl)methanol** is to consign it to a licensed hazardous waste disposal company.[\[1\]](#)[\[2\]](#)[\[3\]](#) Do not dispose of this chemical down the drain or in regular trash.[\[1\]](#)[\[4\]](#)

### Step 1: Waste Segregation and Collection

- Solid Waste: Collect un-used or waste **(5-Methyl-2-furyl)(pyridin-3-yl)methanol**, along with contaminated items like weigh boats, spatulas, and disposable labware, in a dedicated hazardous waste container.[\[5\]](#) This container should be made of a compatible material (e.g., high-density polyethylene) and kept closed except when adding waste.[\[4\]](#)
- Liquid Waste: If the compound is in a solution, collect it in a separate, clearly labeled, and leak-proof hazardous waste container for organic solvents. Do not mix with incompatible waste streams.[\[4\]](#)
- Contaminated PPE: Gloves, disposable lab coats, and other heavily contaminated protective equipment should be placed in a designated hazardous waste bag.[\[5\]](#)

### Step 2: Labeling

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**(5-Methyl-2-furyl)(pyridin-3-yl)methanol**," and the associated hazards (e.g., "Harmful," "Irritant").[\[5\]](#) Also, include the date of waste accumulation.

### Step 3: Storage

- Store sealed hazardous waste containers in a designated, well-ventilated, and secure waste accumulation area, away from incompatible materials such as strong oxidizing agents.[1][2]

### Step 4: Spill Management

- In case of a small spill, prevent further spread.[1]
- Use an inert absorbent material like sand, vermiculite, or a universal binder to soak up the spill.[2][6]
- Carefully sweep or vacuum the absorbed material and place it into a labeled hazardous waste container.[1]
- Clean the spill area with an appropriate solvent, followed by soap and water. All cleaning materials must also be disposed of as hazardous waste.[5]

### Step 5: Final Disposal

- Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[1][5]

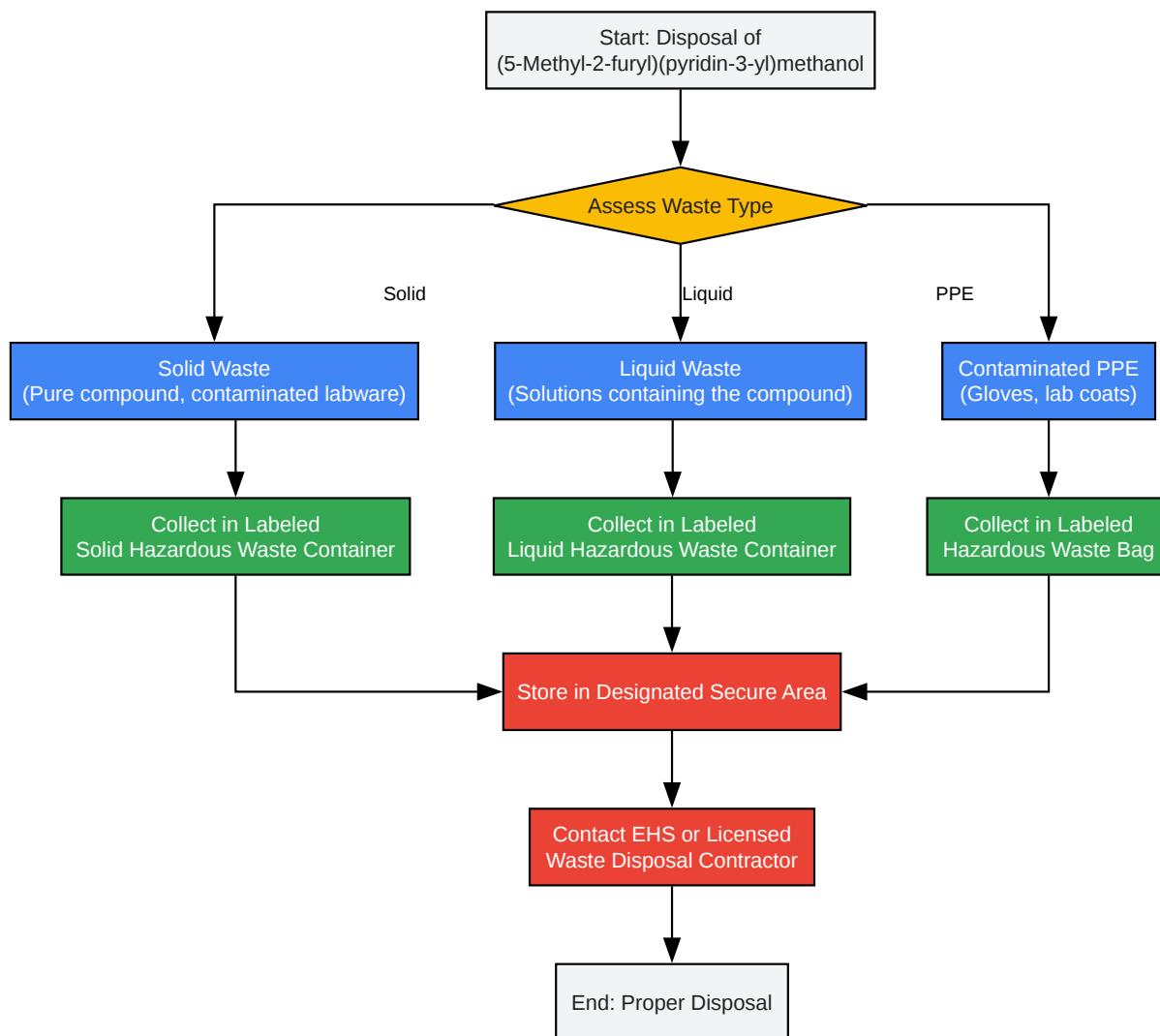
## Data Presentation

The following table summarizes the key identification and hazard information for **(5-Methyl-2-furyl)(pyridin-3-yl)methanol**.

Property	Information	Reference
CAS Number	356554-26-2	
Molecular Formula	C <sub>11</sub> H <sub>11</sub> NO <sub>2</sub>	
Physical Form	Solid	
GHS Pictogram	GHS07 (Exclamation Mark)	
Signal Word	Warning	<a href="#">[1]</a>
Hazard Statements	H302, H315, H319, H335	<a href="#">[1]</a>
Storage Class	11 - Combustible Solids	
Disposal Precaution	P501: Dispose of contents/container to an approved waste disposal plant	<a href="#">[1]</a>

## Mandatory Visualization

The following workflow diagram illustrates the decision-making process for the proper disposal of **(5-Methyl-2-furyl)(pyridin-3-yl)methanol**.



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Caption: Disposal workflow for **(5-Methyl-2-furyl)(pyridin-3-yl)methanol**.

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